

Propargite tank mix compatibility other acaricides

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Compound Focus: Propargite

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Propargite Tank Mix Compatibility: An Overview

Propargite is a non-systemic, contact acaricide widely used in agriculture to control phytophagous mites [1] [2]. The core principle for any tank mix is to **maintain the efficacy of each component while ensuring physicochemical stability**.

The table below summarizes key findings from a study on mixing **Propargite** with commonly used insecticides for managing the citrus leprosis mite, *Brevipalpus yothersi*.

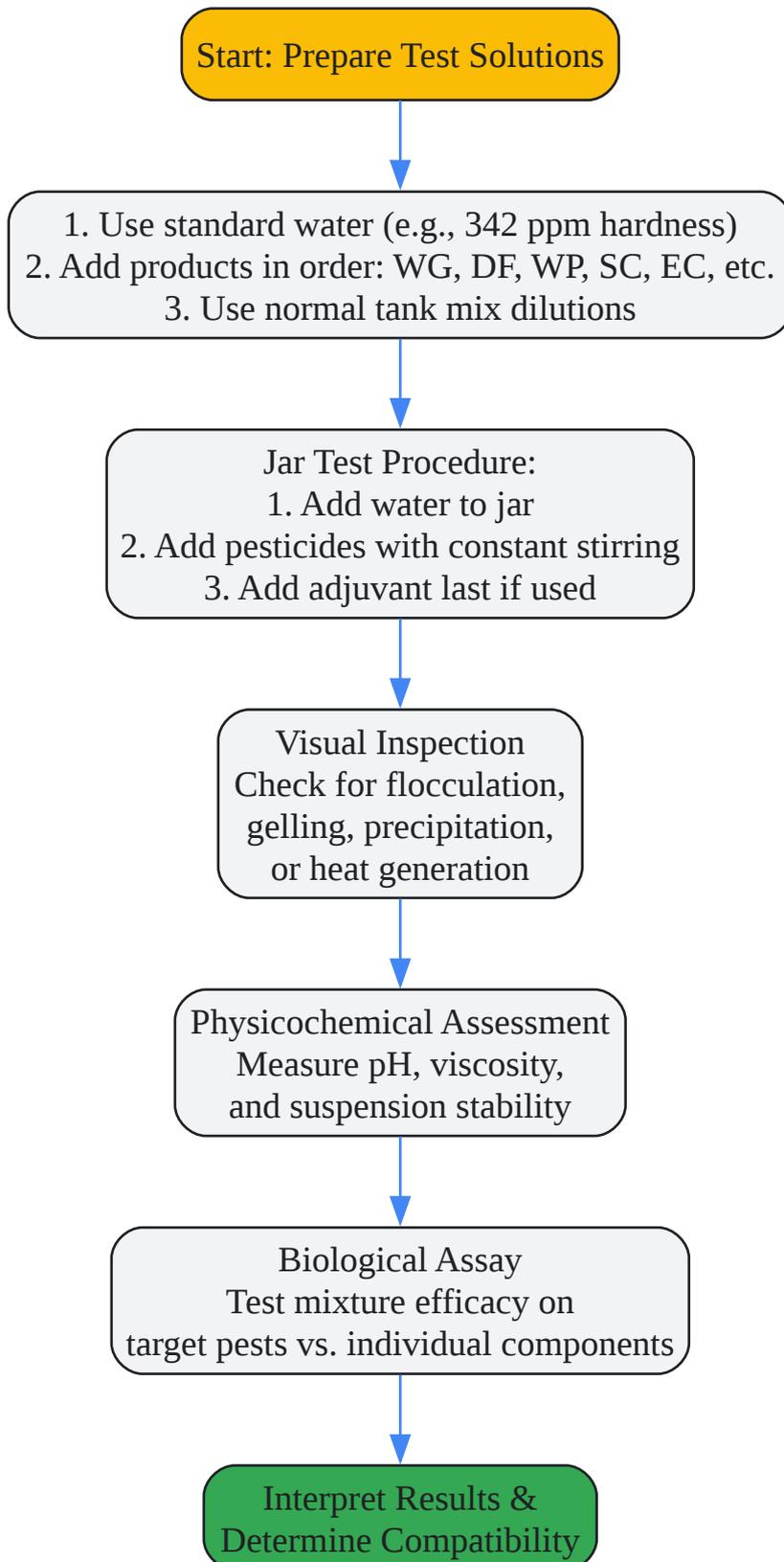
Compatibility Status	Compatible Insecticide(s)	Incompatible Insecticide(s) (with Spirodiclofen)	Key Research Findings
Physicochemical	Mixtures with various insecticides showed no interference with physicochemical stability [3] [4].	Mixtures with various insecticides showed no interference with physicochemical stability [3] [4].	Mixing insecticides with acaricides spirodiclofen, propargite, and cyflumetofen did not negatively affect the physicochemical stability of the spray mixtures [3] [4].
Biological (Efficacy)	Research focused on Propargite found	Imidacloprid, Bifenthrin,	The study highlighted that some insecticide-acaricide

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	mixtures did not reduce its control efficiency [4].	Cypermethrin , and Phosmet (when mixed with the acaricide spirodiclofen) [3] [4].	combinations can be antagonistic . Specifically, mixing the above insecticides with spirodiclofen (not Propargite) reduced its control efficiency by 9.7% to 21.9% [3] [4].

> **Critical Note on Data:** The search results do not contain a comprehensive compatibility table for **Propargite** with other acaricides. The most relevant data pertains to its physicochemical compatibility and lack of antagonism when mixed with insecticides. The specific incompatibilities listed in the table above involve the acaricide **spirodiclofen**, not **Propargite**, serving as a critical example of biological antagonism that can occur in tank mixes [4].

Standard Experimental Protocol for Tank Mix Compatibility

Before combining any chemicals, conducting a small-scale compatibility test is crucial. The following workflow and protocol, adapted from general industry standards and the methodologies in the search results, provide a framework for your experiments [3] [5].



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Methodology for Compatibility Testing

This protocol evaluates both the physical and biological compatibility of tank mixtures [3] [4] [5].

- **Materials:** Standard water (e.g., 342 ppm hardness as CaCO₃), graduated cylinders, beakers or jars, magnetic stirrer, pipettes, and the pesticides to be tested [4].
- **Sample Preparation:**
 - Add the standard water to the jar.
 - Introduce the pesticides one by one to the water while maintaining constant, moderate agitation. A typical order of addition is: Wettable Granules (WG) -> Dry Flowables (DF) -> Wettable Powders (WP) -> Flowables (F) -> Emulsifiable Concentrates (EC). Adjuvants are usually added last [5].
 - Use the normal application dilutions for testing, not concentrated stock solutions [5].
- **Physicochemical Evaluation:**
 - **Visual Inspection:** Immediately after mixing and again after 30 minutes, observe the mixture for any signs of **incompatibility**, such as the formation of flakes, gels, crystals, severe precipitation, or heat generation [4] [5].
 - **Stability Tests:** Measure the pH of the mixture. The mixture can also be poured through a screen (e.g., 150 mesh) to check for suspended particles that could clog spray nozzles.
- **Biological Efficacy Assay:**
 - **Bioassay:** This is critical as physical compatibility does not guarantee biological efficacy. Use a standard leaf disc bioassay (e.g., using bean leaf discs for *Tetranychus urticae*) [6].
 - **Procedure:** Apply the tank mix and individual components to the leaf discs. Introduce a known number of target mites (e.g., adult female *Brevipalpus yothersi*). Maintain under controlled conditions (e.g., 25 ± 2 °C, 55 ± 5% RH) [6].
 - **Assessment:** Record mortality after a set period (e.g., 24-96 hours). Calculate corrected mortality and compare the efficacy of the tank mix to that of the individual acaricide. A significant reduction in the tank mix's efficacy indicates **antagonism** [4].

Frequently Asked Questions (FAQs)

Q1: Can I mix Propargite with copper-based fungicides? A: The search results do not provide specific data on **Propargite**-copper mixtures. One source notes that a different biological product was compatible with one copper hydroxide product at a specific rate but incompatible with copper octanoate and copper sulfate, highlighting that compatibility is highly formulation-specific [5]. **Always conduct a jar test first.**

Q2: What is the primary risk when tank-mixing Propargite? A: The main risk, as evidenced by research on other acaricides, is **biological antagonism**—where the mixture is physically stable but one chemical reduces the pest control efficiency of the other, leading to treatment failure [3] [4]. Physical clogging of sprayers is another operational risk.

Q3: Where can I find the most authoritative and specific compatibility data? A: The most reliable information source is the **manufacturer's label and technical documentation** for the specific product you are using. The research analyzed indicates that regulatory bodies are moving toward making tank-mix information on labels mandatory [4].

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References

1. in the Real World: 5 Uses You'll Actually See (Propargite) 2025 [linkedin.com]
2. PESTANAL , analytical standard, technical mixture... Propargite [sigmaaldrich.com]
3. Physicochemical and biological compatibility of insecticide ... [bioone.org]
4. Physicochemical and biological compatibility of insecticide mixtures... [biotaxa.org]
5. Product Compatibility - BioWorks [bioworksinc.com]
6. Optimization of the Use of Acaricides Fenazaquin ... [easletters.com]

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